

# cyazofamid metabolite CCIM comparative toxicity

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## Compound Focus: Cyazofamid

CAS No.: 120116-88-3

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## Comparative Toxicity and Properties

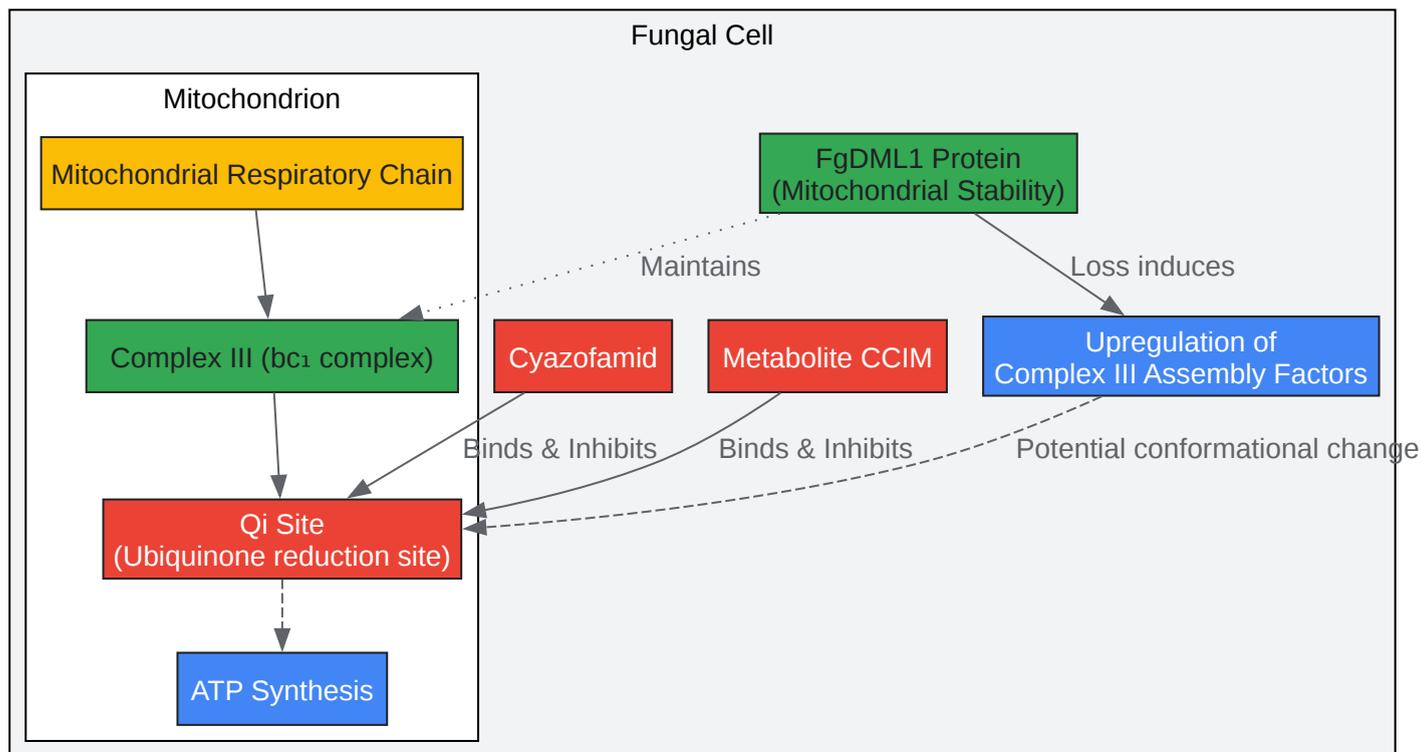
The table below summarizes the key characteristics of **cyazofamid** and its metabolite, CCIM, based on the search results.

Feature	Cyazofamid	CCIM (4-chloro-5-p-tolyimidazole-2-carbonitrile)
Chemical Nature	Sulfonamide fungicide [1]	Imidazole-carbonitrile metabolite [2] [1]
Acute Toxicity	Low toxicological profile in mammals [1]; shows high renal toxicity in male rats [2] [3].	Higher acute toxicity than cyazofamid [3]; more toxic to rats [2].
Bioavailability	-	More easily absorbed than the parent compound [2].
Toxicological Concern	Potential renal toxicity [2] [3].	Higher dietary risk due to greater toxicity and absorbability [2].

Feature	Cyazofamid	CCIM (4-chloro-5-p-tolylimidazole-2-carbonitrile)
<b>Mode of Action (Fungicide)</b>	Inhibits the mitochondrial respiratory chain by binding to the <b>Qi site</b> of complex III (cytochrome <i>bc<sub>1</sub></i> complex), disrupting energy (ATP) synthesis [2] [4] [1].	-

## Mechanism of Action

Both **cyazofamid** and CCIM function by inhibiting the mitochondrial respiratory chain. The following diagram illustrates this mechanism and highlights the key difference in how the presence of CCIM influences fungal sensitivity to **cyazofamid**.



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This mechanism shows that while **cyazofamid** and CCIM directly inhibit the Qi site, the cellular context, including proteins like FgDML1 that regulate mitochondrial stability, can indirectly influence the fungus's sensitivity to the fungicide [4].

## Analytical Methods for Residue Analysis

The following table outlines a standard and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method used for detecting and quantifying residues of both **cyazofamid** and CCIM in various sample types.

Aspect	Protocol Details
Core Technique	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [2] [3] [5].
Ionization Mode	Electrospray Ionization (ESI) in positive mode [5].
Data Acquisition	Selected Reaction Monitoring (SRM) [5].
Sample Preparation	QuEChERS (Quick, Easy, Cheap, Effective, Rugged, Safe) method for soil and crop samples (e.g., grapes, cabbage, pepper) [3] [5]. Liquid-liquid extraction with dichloromethane for water samples [5].
Method Performance	<b>Recoveries:</b> 75.1% - 105.1% for both analytes across various matrices [5]. <b>Limit of Quantification (LOQ):</b> 2-5 µg/kg in solid samples; 0.02-0.05 µg/L in water [5].

## Key Insights for Professionals

The gathered information leads to several critical conclusions:

- **Toxicological Priority:** CCIM is not just a residue marker but a toxicologically relevant metabolite. Its higher toxicity and absorbability compared to the parent compound make it a primary concern for dietary risk assessments [2] [3].
- **Resistance and Sensitivity:** The sensitivity of fungal pathogens to Qi inhibitors like **cyazofamid** can be modulated by mitochondrial proteins (e.g., FgDML1) that affect complex III assembly and stability, revealing a potential pathway for resistance or differential efficacy [4].
- **Processing Reduces Residues:** In the context of food processing (like wine-making), the entire process significantly reduces residues of both **cyazofamid** and CCIM, which is a positive finding for risk management [2].

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## References

1. Identification and formation pattern of metabolites of ... [applbiolchem.springeropen.com]
2. The Dissipation of Cyazofamid and Its Main Metabolite ... [pmc.ncbi.nlm.nih.gov]
3. Dissipation, Residue and Human Dietary Risk Assessment ... [pmc.ncbi.nlm.nih.gov]
4. Mitochondrial protein FgDML1 regulates DON toxin ... [elifesciences.org]
5. Analysis of cyazofamid and its metabolite in the ... [sigmaaldrich.com]

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